In Vivo Administration of Vinyl Glycine in Rodent Models: Application Notes and Protocols

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Compound of Interest

Compound Name: *Vinyl glycine*

Cat. No.: *B7884488*

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Disclaimer: There is a significant lack of published scientific literature detailing specific protocols for the in vivo administration of **vinyl glycine** in rodent models. The available research primarily focuses on its biochemical mechanism of action in vitro. One study noted that vinylglycine was a "very weak inhibitor when used with intact cells"[1][2][3]. Consequently, the following application notes and protocols are based on general principles of rodent drug administration and should be considered hypothetical frameworks for investigational studies. Researchers should conduct thorough dose-finding and toxicity studies before proceeding with any experimental protocol.

Introduction

Vinyl glycine is an irreversible inhibitor of several pyridoxal phosphate (PLP)-dependent enzymes, most notably aspartate aminotransferase (AST)[4]. By covalently modifying the active site of these enzymes, **vinyl glycine** can be a useful tool for studying the roles of these enzymes in various physiological and pathological processes. This document provides a general guide for researchers interested in exploring the in vivo effects of **vinyl glycine** in rodent models.

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Mechanism of Action: Inhibition of Aspartate Aminotransferase

Vinyl glycine acts as a suicide inhibitor of aspartate aminotransferase. The enzyme's catalytic mechanism involves the formation of a Schiff base between the coenzyme pyridoxal 5'-phosphate and the substrate. **Vinyl glycine**, as a substrate analog, binds to the active site. Following the initial steps of the enzymatic reaction, a reactive intermediate is formed from **vinyl glycine**, which then covalently alkylates a key lysine residue in the enzyme's active site, leading to irreversible inactivation[4].

Signaling Pathway Diagram

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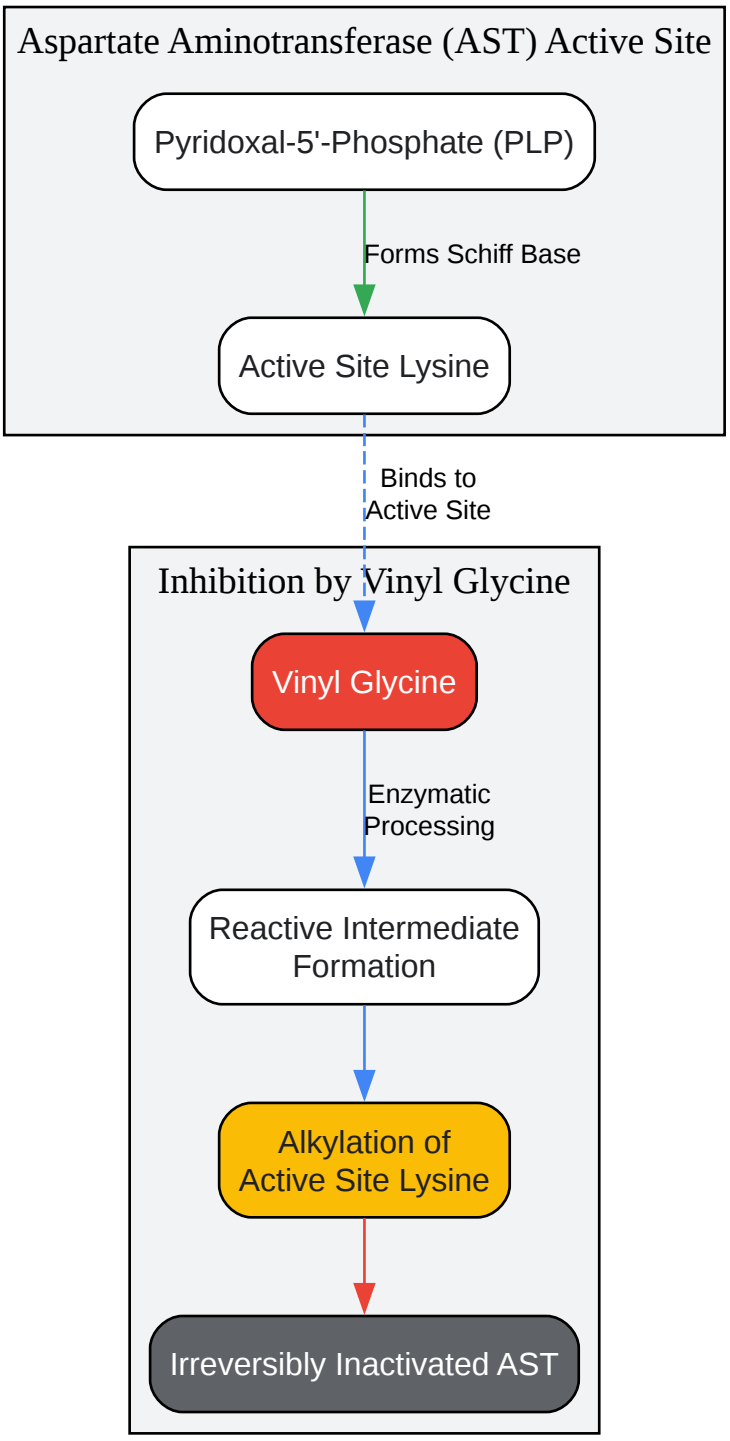

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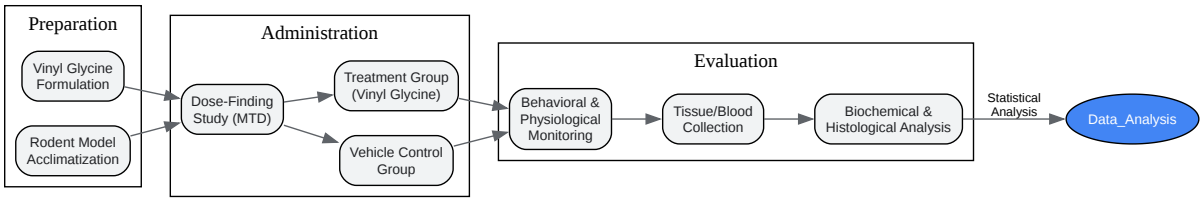

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